

# Introduction to 2-Cyanopropanoic Acid: A Versatile Chemical Intermediate

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## Compound of Interest

Compound Name: 2-Cyanopropanoic acid

Cat. No.: B3031704

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**2-Cyanopropanoic acid**, also known as alpha-cyanopropionic acid, is a bifunctional organic compound featuring both a nitrile ( $-C\equiv N$ ) and a carboxylic acid ( $-COOH$ ) group.<sup>[1][2]</sup> This unique structure makes it a valuable and highly reactive building block in organic synthesis.

### Key Physicochemical Properties:

- Molecular Formula:  $C_4H_5NO_2$ <sup>[1][2][3]</sup>
- Molecular Weight: 99.09 g/mol <sup>[2][3]</sup>
- Appearance: Typically a colorless to pale yellow liquid or solid, depending on purity and ambient temperature.<sup>[1]</sup>
- Solubility: Soluble in polar solvents such as water and alcohols.<sup>[1]</sup>
- CAS Number: 632-07-5<sup>[2][4][5]</sup>

Its utility stems from the distinct reactivity of its two functional groups, which can be addressed selectively to build molecular complexity. The nitrile group can undergo hydrolysis to form amides or carboxylic acids, or be reduced to amines, while the carboxylic acid group can participate in esterifications, amide bond formations, and other classical acid reactions. This dual functionality makes it a sought-after intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.<sup>[1][6]</sup>

## Commercial Availability and Sourcing

Securing a reliable supply of high-purity raw materials is a critical first step in any research or development pipeline.<sup>[7]</sup> **2-Cyanopropanoic acid** is readily available from a variety of chemical suppliers, though purity, quantity, and price can vary significantly. For research and development purposes, material is typically available in gram to multi-kilogram quantities. Industrial-scale sourcing is also possible through specialized manufacturers.<sup>[7][8]</sup>

Table 1: Commercial Supplier Overview for **2-Cyanopropanoic Acid**

Supplier	CAS No.	Purity	Available Quantities	Notes / Representative Pricing
Sigma-Aldrich (Merck)	632-07-5	Not specified	Varies	Pricing available upon login. <sup>[4]</sup>
CymitQuimica	632-07-5	96%	1g, 5g, 25g	1g for €120.00; 5g for €376.00. <sup>[1][9]</sup>
Fluorochem	632-07-5	96%	250mg, 1g, 5g, 25g	250mg for €56.00; 1g for €120.00. <sup>[9]</sup>
Biotuva Life Sciences	632-07-5	95%	1g	1g for \$381.65. <sup>[10]</sup>
ChemicalBook	632-07-5	>98% (HPLC)	Varies by supplier	Lists multiple suppliers, with some pricing as low as \$8.00/KG for industrial grades. <sup>[11]</sup>
Pharmaffiliates	632-07-5	High Purity	Not specified	Available for purchase. <sup>[12]</sup>

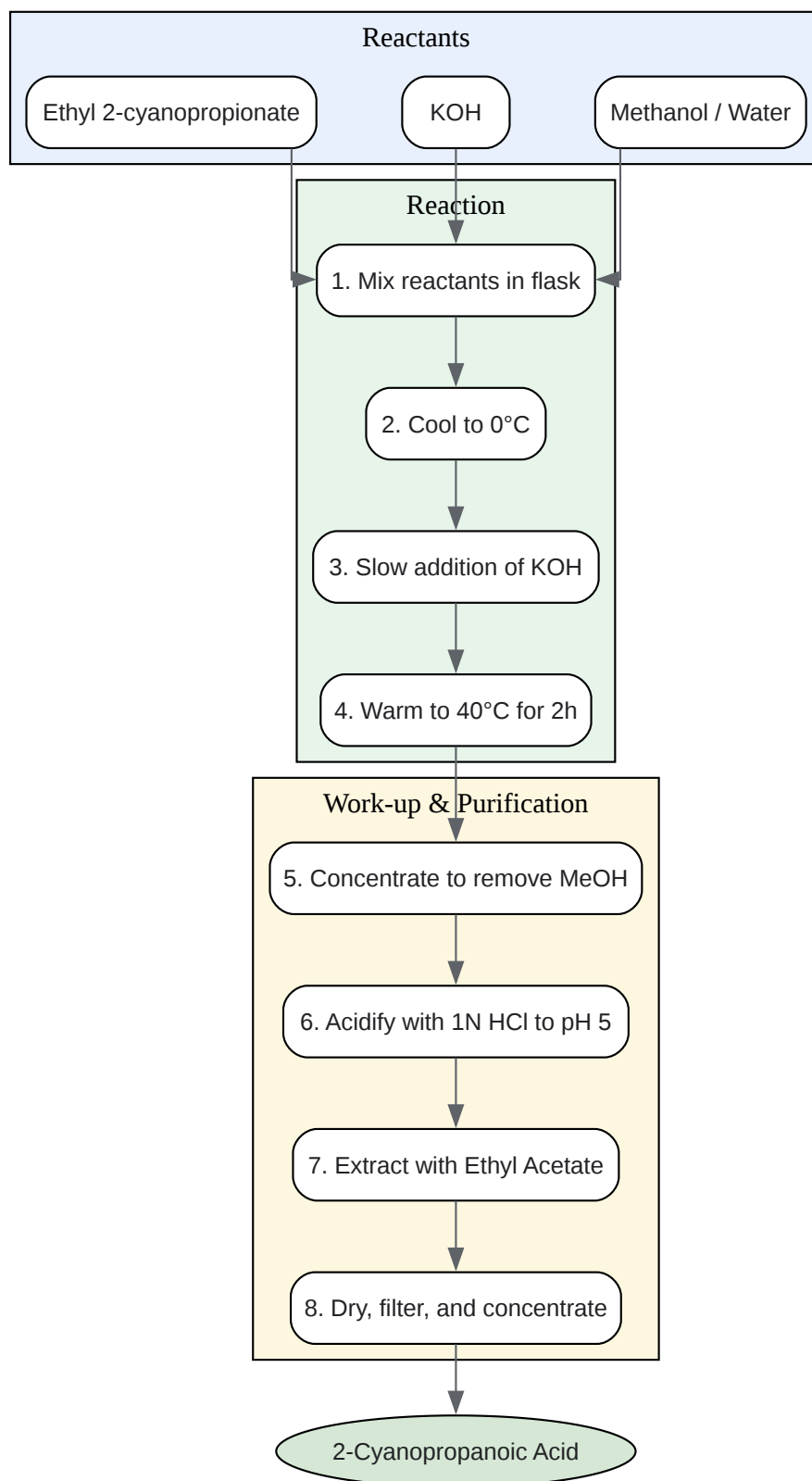
Note: Prices are for illustrative purposes and are subject to change. Researchers should always request a formal quote and certificate of analysis (CoA) before purchasing.

## Synthesis of 2-Cyanopropanoic Acid: A Laboratory Protocol

While commercially available, in-house synthesis may be required for specific research needs or scale-up studies. The most common laboratory-scale synthesis involves the hydrolysis of its corresponding ester, ethyl 2-cyanopropionate. This method is reliable and generally proceeds with high yield.<sup>[11][13]</sup>

### Synthesis Pathway: Hydrolysis of Ethyl 2-Cyanopropionate

The diagram below illustrates the workflow for the base-catalyzed hydrolysis of ethyl 2-cyanopropionate.



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Caption: Workflow for the synthesis of **2-Cyanopropanoic acid** via hydrolysis.

## Detailed Experimental Protocol

This protocol is adapted from established procedures and provides a self-validating system for producing high-purity **2-Cyanopropanoic acid**.[\[11\]](#)[\[13\]](#)

### Materials:

- Ethyl 2-cyanopropionate (1.0 g, 7.87 mmol)
- Potassium hydroxide (KOH) (882 mg, 15.7 mmol)
- Methanol (4 mL)
- Water (4 mL)
- 1 N Hydrochloric acid (HCl)
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate

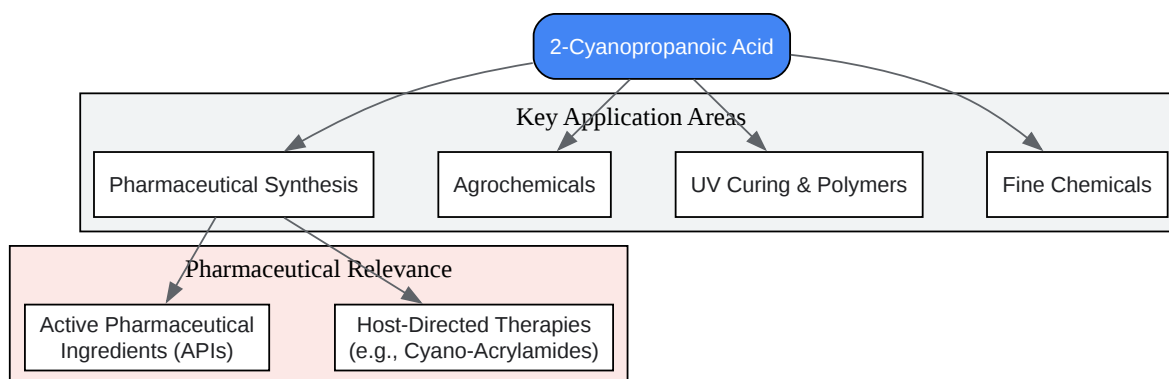
### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine ethyl 2-cyanopropionate (1.0 g), methanol (4 mL), and water (4 mL).
  - Causality: The methanol/water solvent system is chosen to dissolve both the organic ester and the inorganic base, creating a homogenous reaction environment.
- Base Addition: Place the flask in an ice bath and cool the mixture to 0°C. Once cooled, slowly add potassium hydroxide (882 mg).
  - Causality: The dissolution of KOH is exothermic. Cooling prevents a rapid temperature increase that could lead to side reactions. Slow addition ensures the reaction remains controlled.

- **Reaction:** Remove the ice bath and warm the reaction mixture to 40°C. Stir continuously for 2 hours.
  - **Causality:** Gentle heating provides the necessary activation energy to drive the saponification (ester hydrolysis) to completion in a reasonable timeframe.
- **Solvent Removal:** After 2 hours, remove the methanol by concentrating the mixture under reduced pressure using a rotary evaporator.
- **Acidification (Work-up):** Carefully adjust the pH of the remaining aqueous solution to 5 by adding 1 N HCl.
  - **Causality:** The hydrolysis produces the potassium salt of the carboxylic acid (potassium 2-cyanopropanoate), which is water-soluble. Acidification protonates the carboxylate anion to form the free **2-Cyanopropanoic acid**, which is less water-soluble and can be extracted into an organic solvent.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (2 x 50 mL). Combine the organic layers.
  - **Causality:** Ethyl acetate is an effective solvent for extracting moderately polar organic molecules like the target acid from the aqueous phase. Performing two extractions maximizes the recovery of the product.
- **Washing and Drying:** Wash the combined organic phase with saturated brine, then dry it over anhydrous sodium sulfate.
  - **Causality:** The brine wash removes residual water and inorganic salts from the organic layer. Anhydrous sodium sulfate is a drying agent that removes any remaining dissolved water.
- **Isolation:** Filter off the sodium sulfate and concentrate the organic phase under reduced pressure to yield **2-Cyanopropanoic acid**. The expected yield is approximately 85%.<sup>[11]</sup> The product is often obtained as a purple or pale yellow oil.<sup>[11]</sup> Further purification can be achieved via distillation or chromatography if necessary.

## Applications in Research and Drug Development

The bifunctional nature of **2-Cyanopropanoic acid** makes it a versatile precursor in several high-value applications.



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Caption: Logical relationships of **2-Cyanopropanoic acid**'s applications.

- **Pharmaceuticals and Drug Development:** It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[1][6] Its derivatives, such as 2-cyano-3-acrylamide inhibitors, are being explored as host-directed therapies against intracellular pathogens by modulating host immune responses.[14]
- **Agrochemicals:** The molecule is a building block in the development of certain herbicides and pesticides.[6]
- **UV Curing and Polymer Chemistry:** **2-Cyanopropanoic acid** is used as a photoinitiator in a variety of UV-curable formulations for coatings, inks, and adhesives.[7] Its ability to initiate rapid polymerization leads to faster curing times and improved product performance.[7]
- **Fine Chemicals:** It is also employed in the synthesis of specialized dyes and other fine chemicals where its specific reactivity is advantageous.[6]

## Safety, Handling, and Disposal

Due to its reactivity, **2-Cyanopropanoic acid** must be handled with appropriate safety precautions. It is classified as harmful and corrosive.

#### GHS Hazard Identification:

- Pictograms: GHS07 (Exclamation Mark)[4]
- Signal Word: Warning / Danger[3][4]
- Hazard Statements:
  - H302: Harmful if swallowed.[3]
  - H312: Harmful in contact with skin.[3]
  - H314: Causes severe skin burns and eye damage.[3]
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4]
  - H332: Harmful if inhaled.[3]
  - H335: May cause respiratory irritation.[4]

#### Handling and Storage:

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[15] Handle only in a well-ventilated area or a chemical fume hood.[15][16]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong acids, bases, and oxidizing agents.[15][16] Keep containers tightly closed.
- First Aid Measures:
  - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[16] Seek immediate medical attention.[15]



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[16] Seek immediate medical attention.[15]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[15][16]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[15][16]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[15][16]

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